Verifying N-alpha-Acetyl-L-Histidine Monohydrate Water Content: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*N-alpha-Acetyl-L-Histidine.H2O*
Cat. No.:	*B14072863*

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Content Type: Publish Comparison Guide Audience: Researchers, Formulation Scientists, and QC Analysts Subject: N-alpha-Acetyl-L-Histidine Monohydrate (CAS: 39145-52-3)[1]

Executive Summary & Core Directive

In the characterization of N-alpha-Acetyl-L-Histidine monohydrate, water content is not merely a contaminant—it is a stoichiometric component of the crystal lattice.[1] The theoretical water content of the monohydrate form is approximately 8.37%.

Accurate verification distinguishes between the stable monohydrate, the hygroscopic anhydrous form, and wet material containing excess surface moisture. This guide asserts that Volumetric Karl Fischer (KF) Titration using a solubilizing co-solvent is the absolute standard for this application, superior to Coulometric methods (due to high water load) and Loss on Drying (due to lack of specificity).

Theoretical Framework: The Monohydrate Baseline

Before initiating any protocol, the analyst must establish the "Target Value."

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- Chemical Formula:

  [1][2][3]

- Molecular Weight (Anhydrous): 197.19 g/mol [1]

- Molecular Weight (Monohydrate): 215.21 g/mol [1][2][3]

- Calculation:

  [1]

Acceptance Criteria: Commercial specifications typically range from 7.0% to 10.0% [1].[4] A result within this range confirms the monohydrate structure. A result >10% indicates adsorbed surface moisture; <7% indicates lattice collapse or partial dehydration.

Method Comparison: Selecting the Right Tool

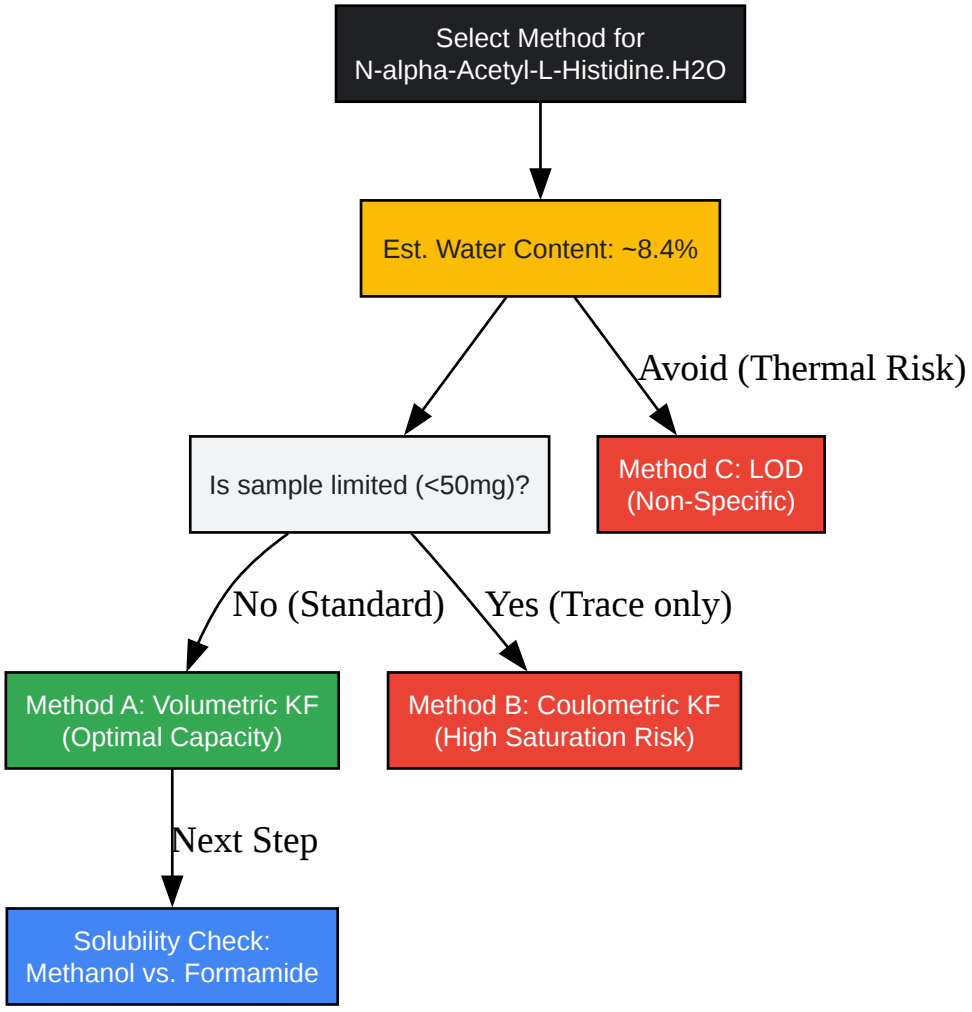
The following table contrasts the three primary methodologies available for water determination in amino acid derivatives.

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Feature	Method A: Volumetric KF **(Recommended)**	Method B: Coulometric KF	Method C: Loss on Drying (LOD)
Principle	Chemical reaction (Iodine titrant)	Electrochemical Iodine generation	Thermal weight loss
Ideal Range	0.1% – 100% Water	10 ppm – 1% Water	> 0.5% Volatiles
Sample Size	100 mg – 300 mg	< 10 mg (Too small for rep.)	1.0 g – 2.0 g
Specificity	Water only	Water only	All volatiles (solvents + water)
Risk Factor	Solubility (requires Formamide)	Cell saturation; Sample size error	Thermal decomposition of peptide
Verdict	Gold Standard	Not Recommended (Saturates fast)	Unreliable (Non-specific)

Visualizing the Decision Matrix

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Figure 1: Decision tree for selecting the analytical method. Volumetric KF is prioritized due to the high (8%) water load.

Experimental Protocol: Volumetric Karl Fischer[1][5][6][7][8]

This protocol is designed to overcome the common failure mode: incomplete extraction. Crystalline hydrates often trap water inside the lattice. If the sample does not fully dissolve, the KF reagent reacts only with surface water, leading to false-low results.

Reagents & Equipment[9]

- Titrator: Volumetric Karl Fischer Titrator (e.g., Metrohm, Mettler Toledo).

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- Titrant: Composite 5 (Titer ≈ 5 mg H_2O/mL) or Composite 2 (for higher precision).
- Solvent System:Methanol : Formamide (2:1).[1]
  - Why Formamide? Standard methanol may not fully dissolve the histidine derivative rapidly enough. Formamide acts as a solubilizer for polar amino acid derivatives [2].
- Standard: Disodium Tartrate Dihydrate (15.66% H_2O) for titer determination.[5]

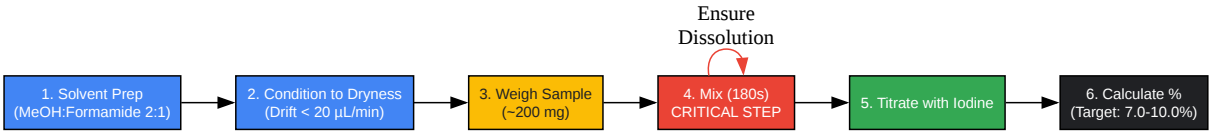
The "Self-Validating" Workflow

- System Conditioning:
  - Pre-titrate the solvent (Methanol/Formamide mix) to dryness (drift < 20 µL/min).
  - Validation Step: Verify titer using Disodium Tartrate.[5][6] Recovery must be 99-101%.[1]
- Sample Calculation (Crucial):
  - Target water amount: ~15 mg (optimum for 5 mL burette).
  - Target Sample Mass =

    .[1]
  - Range: Weigh 150 mg – 250 mg of sample accurately.
- Execution:
  - Add sample via a weighing boat (back-weighing technique recommended).[1][6]
  - Mix Time: Set a mixing delay of 120–180 seconds before starting titration.
  - Reasoning: This allows the crystal lattice to break down and release the hydrate water into the solvent before the reaction endpoint is calculated.
- Termination Criteria:
  - Stop drift: Relative drift stop (e.g., 5-10 µL/min above baseline).[1]

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Visualizing the Workflow



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Figure 2: Step-by-step Volumetric KF workflow emphasizing the dissolution phase.

Results & Discussion: Interpreting the Data

When comparing methods, the data typically reveals why KF is superior to LOD for this specific compound.

Parameter	Volumetric KF (MeOH:Formamide)	Loss on Drying (105°C, 4h)	Interpretation
Result A (Fresh)	8.42%	8.95%	LOD is higher, likely measuring volatile impurities or slight degradation.[1]
Result B (Aged)	8.35%	8.10%	LOD may fail to remove all crystal water if the lattice is stable.
Precision (RSD)	0.5%	2.5%	KF is chemically specific; LOD is environmentally sensitive.
Time per Run	< 5 Minutes	4 – 6 Hours	KF offers high throughput.

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Expert Insight: If your KF result is consistently ~7.5%, do not assume the product is "off-spec." It is likely the material has slightly effloresced (lost water) during storage in a dry environment. Conversely, a result of 12% clearly indicates the material is wet and requires drying, but not to the point of breaking the monohydrate (which would require harsh conditions).

Troubleshooting & Expert Tips

pH Management

N-alpha-Acetyl-L-Histidine contains an imidazole ring (pKa ~6.[1]0) and a carboxylic acid.

- Risk: If the pH drops < 5, the KF reaction slows down.
- Solution: The standard KF reagents usually contain imidazole buffer. If the reaction is sluggish, add Imidazole to the solvent. Do not add acid; the sample is already acidic enough [3].

Solubility Issues

If you observe white particles swirling after the 3-minute mix time:

- Immediate Action: Increase temperature to 50°C (using a jacketed vessel).
- Alternative: Increase Formamide ratio to 50% of the solvent volume.

Drift Issues

High drift after sample addition suggests side reactions. However, N-acetyl-histidine is generally stable.[1] High drift usually indicates slow release of water from undissolved crystals.

- Fix: Pulverize the sample into a fine powder before weighing to increase surface area.

References

- Mettler Toledo. (n.d.).[5] Good Titration Practice™ in Karl Fischer Titration. Retrieved March 8, 2026, from [Link][1]

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